

Solubility Profile of Boc-Arg(NO₂)-OH: A Technical Guide

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Compound of Interest

Compound Name: **Boc-Arg(NO₂)-OH**

Cat. No.: **B557086**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of $\text{Na-tert-butoxycarbonyl-N}\omega\text{-nitro-L-arginine}$ (**Boc-Arg(NO₂)-OH**), a critical building block in solid-phase peptide synthesis (SPPS) and a precursor for nitric oxide synthase (NOS) inhibitors. Understanding its solubility in various solvents is paramount for efficient experimental design, particularly in the realms of peptide chemistry and drug discovery.

Quantitative Solubility Data

Precise quantitative solubility data for **Boc-Arg(NO₂)-OH** in a wide range of organic solvents remains partially elusive in publicly available literature. However, based on vendor information and inferences from established experimental protocols, the following table summarizes the known and estimated solubility of this compound.

Solvent	Chemical Formula	Molar Mass (g/mol)	Solubility (mg/mL)	Temperature (°C)	Notes
Dimethylformamide (DMF)	C ₃ H ₇ NO	73.09	~64 (estimated)	Room Temperature	Based on the preparation of a 0.2 M solution of the structurally similar Fmoc-Arg(NO ₂)-OH in DMF for peptide synthesis. [1]
Dimethyl sulfoxide (DMSO)	C ₂ H ₆ OS	78.13	100	Room Temperature	Requires sonication to achieve dissolution. It is noted that hygroscopic DMSO can significantly impact solubility, and newly opened solvent is recommended. [2]
Water	H ₂ O	18.02	Soluble	Room Temperature	Qualitative data from multiple sources indicate solubility, though quantitative

limits are not
specified.[\[3\]](#)

Aqueous Base	-	-	Slightly Soluble	Room Temperature	Qualitative assessment. [3]
Ethanol	C ₂ H ₅ OH	46.07	Soluble (qualitative)	Room Temperature	For the related compound Boc- Arg(Boc) ₂ - OH, solubility is reported to be approximatel y 30 mg/mL. [4]

Experimental Protocols

The dissolution of **Boc-Arg(NO₂)-OH** is a crucial first step in its primary application: solid-phase peptide synthesis. The following protocol outlines a standard procedure for its solubilization in DMF for subsequent coupling reactions.

Protocol 1: Dissolution of Boc-Arg(NO₂)-OH for Solid-Phase Peptide Synthesis

Objective: To prepare a solution of **Boc-Arg(NO₂)-OH** in N,N-Dimethylformamide (DMF) for use in an automated or manual peptide synthesizer.

Materials:

- **Boc-Arg(NO₂)-OH** (solid powder)
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Vortex mixer

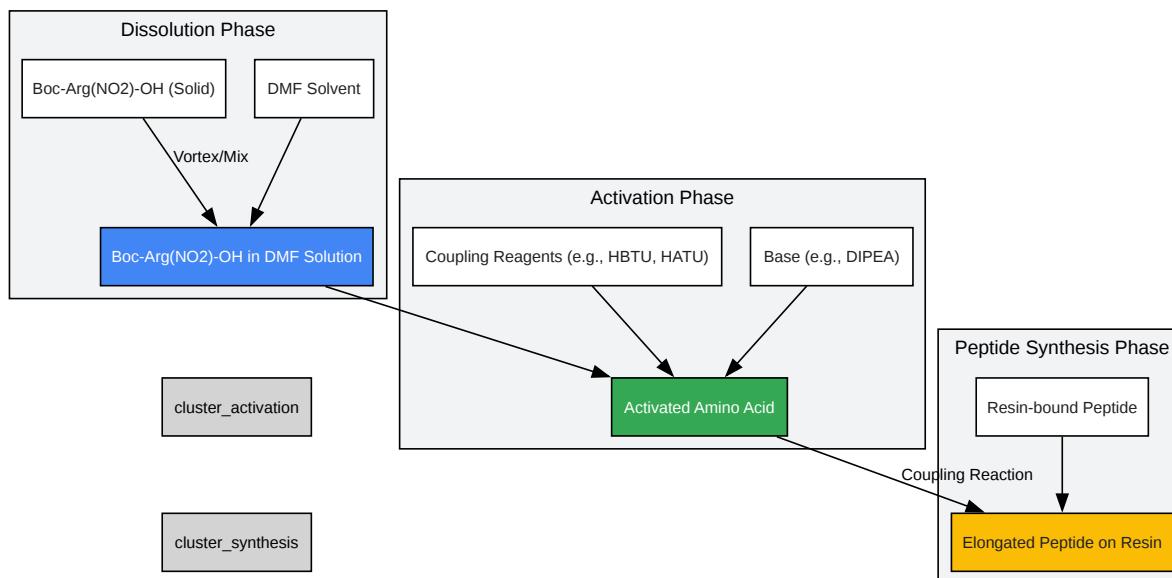
- Appropriate glass vial or container

Procedure:

- Weighing: Accurately weigh the required amount of **Boc-Arg(NO₂)-OH**.
- Solvent Addition: In a clean, dry glass vial, add the appropriate volume of DMF to achieve the desired concentration. For standard coupling reactions, concentrations around 0.2 M are commonly used.[1]
- Dissolution: Securely cap the vial and vortex the mixture until the solid is completely dissolved. Gentle warming may be applied if necessary, but care should be taken to avoid degradation.
- Activation: The resulting solution is then typically mixed with activating agents (e.g., HBTU, HATU) and a base (e.g., DIPEA, NMM) prior to its introduction to the resin-bound peptide chain in the synthesizer.

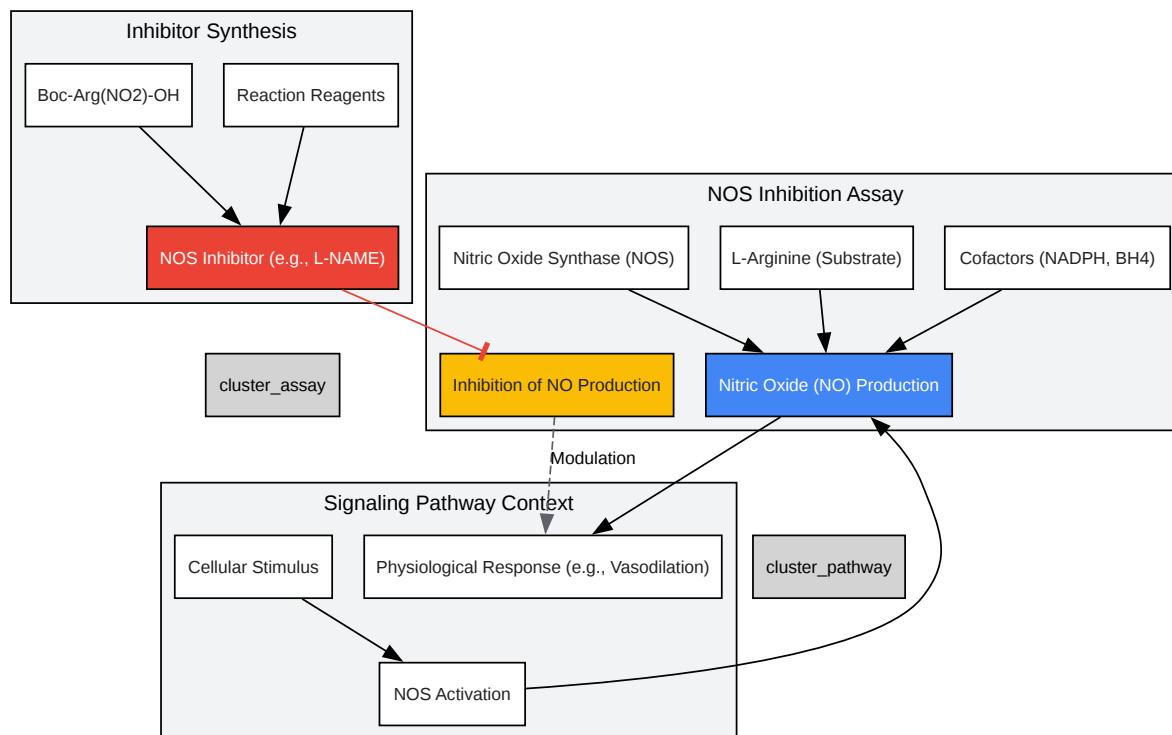
Experimental and Logical Workflows

The solubility of **Boc-Arg(NO₂)-OH** is a critical parameter in its application workflows. The following diagrams, generated using the DOT language, illustrate these processes.



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Caption: Workflow for the use of **Boc-Arg(NO2)-OH** in Solid-Phase Peptide Synthesis (SPPS).



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Caption: Logical workflow from **Boc-Arg(NO₂)-OH** to the study of Nitric Oxide Synthase signaling.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. cdn.caymancell.com [cdn.caymancell.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. EP1968995A1 - Methods for the synthesis of arginine-containing peptides - Google Patents [patents.google.com]
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